

Technical Guide: 2,4-Difluoro-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4-Difluoro-3-methoxybenzaldehyde

CAS No.: 870837-66-4

Cat. No.: B1333969

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Executive Summary

2,4-Difluoro-3-methoxybenzaldehyde (CAS 870837-66-4) is a highly specialized fluorinated aromatic building block used in the synthesis of advanced pharmaceutical ingredients (APIs) and agrochemicals.[1][2][3][4] Distinguished by its unique 1,2,3,4-tetrasubstitution pattern, this compound serves as a critical scaffold for modulating metabolic stability and lipophilicity in drug candidates. Its synthesis requires precise regiochemical control, typically achieved through directed ortho-lithiation. This guide provides a comprehensive analysis of its physicochemical properties, manufacturing protocols, and synthetic utility in medicinal chemistry.[5]

Chemical Identity & Physicochemical Profile[1][2][4][6][7][8]

Property	Specification
IUPAC Name	2,4-Difluoro-3-methoxybenzaldehyde
CAS Number	870837-66-4
Molecular Formula	C ₈ H ₆ F ₂ O ₂
Molecular Weight	172.13 g/mol
SMILES	<chem>COc1c(F)ccc(C=O)c1F</chem>
Appearance	White to off-white crystalline solid
Melting Point	55–60 °C (Typical for analogs; verify per batch)
Solubility	Soluble in DCM, THF, Ethyl Acetate; slightly soluble in water
Hazards	Irritant (H315, H319, H335)

Structural Significance

The positioning of the methoxy group (C3) between two fluorine atoms (C2 and C4) creates a "fluorine sandwich" effect. This steric and electronic environment protects the methoxy group from metabolic O-demethylation, a common clearance pathway, thereby enhancing the pharmacokinetic half-life of derived drugs.

Synthesis & Manufacturing

The synthesis of **2,4-Difluoro-3-methoxybenzaldehyde** is non-trivial due to the directing effects of the fluorine and methoxy substituents. The most authoritative and scalable route involves cryogenic directed ortho-lithiation (DoM) of 2,6-difluoroanisole.

Retrosynthetic Analysis

- Target: **2,4-Difluoro-3-methoxybenzaldehyde**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Precursor: 2,6-Difluoroanisole (1,3-Difluoro-2-methoxybenzene)[\[1\]](#)

- Mechanism: The acidity of the proton at the C3 position (ortho to Fluorine) allows for selective deprotonation followed by formylation.

Detailed Experimental Protocol

Objective: Synthesis of **2,4-Difluoro-3-methoxybenzaldehyde** via Lithiation-Formylation.

Reagents:

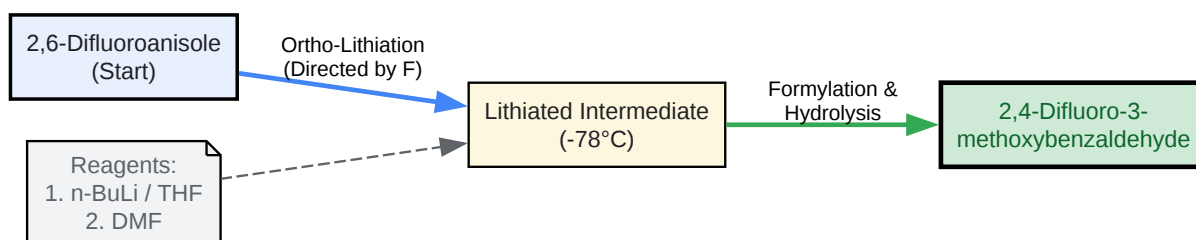
- 2,6-Difluoroanisole (1.0 eq)
- n-Butyllithium (n-BuLi) or Lithium Diisopropylamide (LDA) (1.1 eq)
- N,N-Dimethylformamide (DMF) (1.2 eq)
- Tetrahydrofuran (THF), anhydrous[9]
- Ammonium Chloride (sat.[1] aq.)

Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon. Charge with anhydrous THF and 2,6-difluoroanisole.
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath. Critical Step: Temperature control is vital to prevent benzyne formation or polymerization.
- Lithiation: Add n-BuLi (2.5 M in hexanes) dropwise over 30 minutes. Maintain internal temperature below -70 °C.
- Equilibration: Stir at -78 °C for 1 hour. The solution typically turns yellow/orange, indicating the formation of the lithiated species (3-lithio-2,6-difluoroanisole).[1]
- Formylation: Add anhydrous DMF dropwise. Stir for 30 minutes at -78 °C, then allow the mixture to warm slowly to 0 °C over 2 hours.
- Quench: Pour the reaction mixture into saturated NH₄Cl solution.

- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.[9]
- Purification: Recrystallize from Hexanes/EtOAc or purify via silica gel chromatography (0-10% EtOAc in Hexanes).

Synthesis Pathway Diagram



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Figure 1: Directed ortho-lithiation pathway for the regioselective synthesis of the target aldehyde.

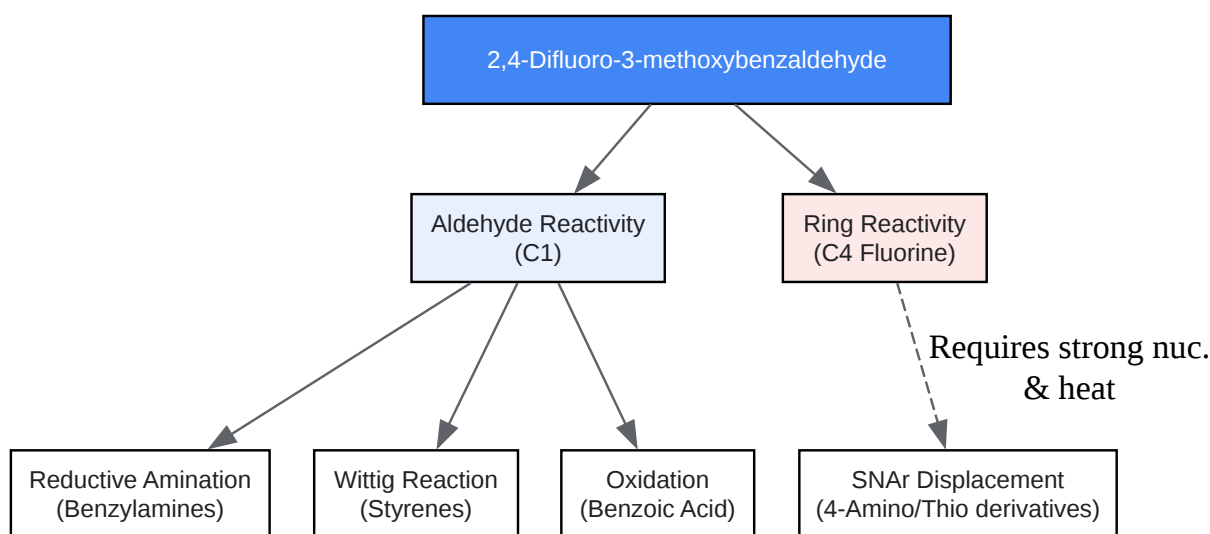
Synthetic Utility & Reactivity

The aldehyde functionality at C1, combined with the electron-withdrawing fluorine atoms, makes this molecule highly reactive toward nucleophiles.

Key Transformations

- Reductive Amination: Reaction with primary amines followed by reduction ($\text{NaBH}(\text{OAc})_3$) yields benzylamines, common motifs in GPCR ligands.
- Wittig/Horner-Wadsworth-Emmons: Reaction with phosphonium salts generates styrene derivatives, useful for linking the fluorinated core to other pharmacophores.[1]
- Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$): The fluorine at C4 (para to the aldehyde) is activated by the electron-withdrawing carbonyl group. Under harsh conditions, this fluorine can be displaced by amines or thiols, allowing for late-stage diversification.

Reactivity Decision Tree



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Figure 2: Functional diversification map highlighting the dual reactivity of the aldehyde and the activated C4-fluorine.

Handling, Safety, and Storage[11]

As a fluorinated benzaldehyde, this compound requires standard laboratory safety protocols.

- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. Aldehydes are prone to air oxidation to the corresponding benzoic acid over time.
- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of dust or vapors.
- **Stability:** Stable under recommended storage conditions. Avoid strong oxidizing agents and strong bases.

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